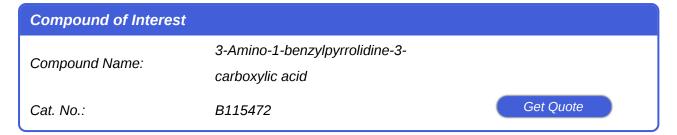


3-Amino-1-benzylpyrrolidine-3-carboxylic acid chemical properties.

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An In-depth Technical Guide on 3-Amino-1-benzylpyrrolidine-3-carboxylic acid

Introduction

3-Amino-1-benzylpyrrolidine-3-carboxylic acid is a substituted, non-proteinogenic cyclic amino acid derivative. It belongs to the class of pyrrolidines, which are five-membered nitrogencontaining heterocycles. This compound serves as a valuable chiral building block and intermediate in organic synthesis, particularly in the development of pharmaceutical agents and bioactive molecules.[1][2] Its rigid pyrrolidine scaffold, combined with the stereogenic center at the C3 position and the presence of both acidic (carboxylic acid) and basic (amino) functional groups, makes it a versatile synthon for creating complex molecular architectures. Pyrrolidine derivatives are known to be key components in drugs targeting a range of conditions, highlighting the importance of this structural motif in medicinal chemistry.[2][3][4]

Chemical and Physical Properties

The fundamental chemical and physical properties of **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** are summarized below. These properties are crucial for its handling, characterization, and application in synthetic chemistry.



Property	Value	Source
IUPAC Name	3-amino-1-(phenylmethyl)-3- pyrrolidinecarboxylic acid	[5]
CAS Number	145602-87-5	[5][6][7][8]
Molecular Formula	C12H16N2O2	[7][9]
Molecular Weight	220.27 g/mol	[7]
Predicted Boiling Point	371.2 ± 42.0 °C	[7]
Predicted Density	1.982 g/cm ³	[7]
Predicted pKa	1.91 ± 0.20	[7]
Appearance	Solid	
InChI Key	IXBOFOMZFVXPTF- UHFFFAOYSA-N	[7][9]
Canonical SMILES	C1CN(CC1(C(=O)O)N)CC2=C C=CC=C2	[9]

Spectroscopic Analysis

Spectroscopic data is essential for the structural elucidation and purity assessment of chemical compounds. While experimental spectra for this specific molecule are not readily available in the provided search results, a profile can be predicted based on its functional groups.



Spectroscopy Type	Feature	Predicted Chemical Shift / Frequency
¹H NMR	Aromatic Protons (Benzyl)	~7.2-7.4 ppm
Benzyl CH₂	~3.6-3.8 ppm	
Pyrrolidine CH ₂	~2.5-3.5 ppm	_
Carboxylic Acid OH	~10-12 ppm (broad)	_
¹³ C NMR	Carboxylic Carbonyl	~170-180 ppm
Aromatic Carbons	~125-140 ppm	
C3 (quaternary)	~60-70 ppm	_
Benzyl & Pyrrolidine CH2	~45-60 ppm	
IR Spectroscopy	O-H Stretch (Carboxylic Acid)	3500-2500 cm ⁻¹ (very broad)
N-H Stretch (Amine)	~3400-3200 cm ⁻¹	
C=O Stretch (Carboxylic Acid)	~1715-1700 cm ⁻¹	_
C-N Stretch	~1250-1020 cm ⁻¹	_
Mass Spectrometry	Monoisotopic Mass	220.12119 Da

Note: Predicted values are based on standard chemical shift and frequency ranges for the respective functional groups.[10][11]

Experimental Protocols

The synthesis of pyrrolidine derivatives often involves multi-step reaction sequences. A general workflow for synthesizing compounds like **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** can be inferred from methods used for related structures.[2][4]

General Synthesis of Pyrrolidine-3-Carboxylic Acid Derivatives



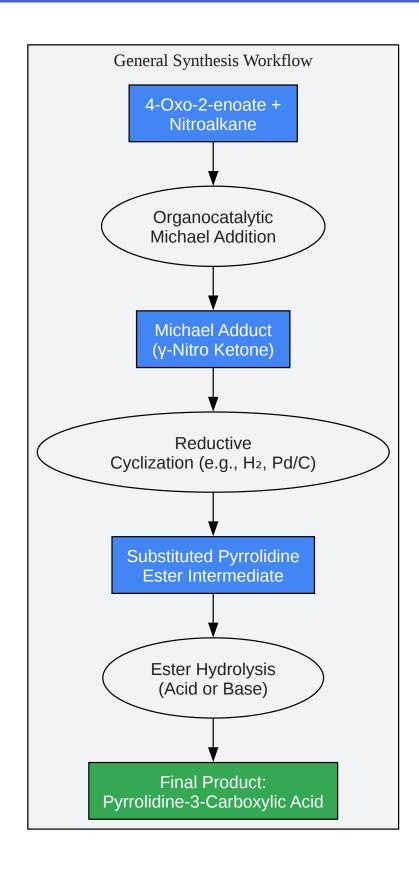




A common strategy involves an asymmetric Michael addition followed by reductive cyclization. [2][12]

- Michael Addition: An organocatalytic, enantioselective Michael addition is performed between a 4-substituted-4-oxo-2-enoate and a nitroalkane. This step establishes the stereochemistry of the final product. The choice of catalyst (e.g., a chiral amine) is critical for achieving high enantiomeric excess.[2]
- Reductive Cyclization: The nitro group in the Michael adduct is reduced to an amine. This is typically achieved using catalytic hydrogenation (e.g., H₂ gas with a Palladium catalyst) or other reducing agents. The newly formed amine then undergoes an intramolecular reaction (cyclization) with the ketone to form the pyrrolidine ring.
- Hydrolysis (if starting from an ester): If the starting material was an ester, a final hydrolysis step under acidic or basic conditions is required to yield the free carboxylic acid.
- Purification: The final product is purified using techniques such as column chromatography
 or recrystallization to achieve high purity.





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Caption: A generalized workflow for the synthesis of pyrrolidine-3-carboxylic acid derivatives.



Biological Relevance and Applications

While specific biological activity for **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** is not extensively documented in the search results, the pyrrolidine carboxamide scaffold is a known inhibitor of enzymes crucial for bacterial survival.

Inhibition of InhA in Mycobacterium tuberculosis

InhA, an enoyl acyl carrier protein reductase, is a key enzyme in the fatty acid synthesis pathway of Mycobacterium tuberculosis, the bacterium responsible for tuberculosis.[13] Inhibition of this enzyme disrupts the bacterial cell wall synthesis, leading to cell death. A high-throughput screening identified pyrrolidine carboxamides as a novel class of potent InhA inhibitors.[13] The core pyrrolidine structure serves as a scaffold, and modifications to the substituents allow for optimization of binding affinity and inhibitory potency. The structural features of **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** make it a candidate for derivatization to explore this therapeutic target.



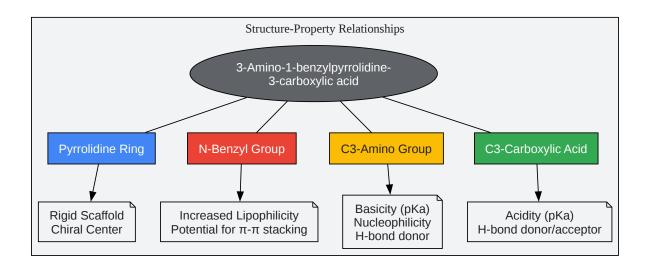
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Caption: Mechanism of action for pyrrolidine derivatives as inhibitors of the InhA enzyme.

Structure-Property Relationships

The chemical properties and potential biological activity of **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** are directly derived from its distinct structural components.





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Caption: Key functional groups and their contribution to the compound's overall properties.

Conclusion

3-Amino-1-benzylpyrrolidine-3-carboxylic acid is a structurally significant molecule with a combination of features that make it highly valuable in synthetic and medicinal chemistry. Its defined stereochemistry, rigid core, and dual acidic/basic nature provide a foundation for the synthesis of diverse and complex target molecules. Its relationship to classes of compounds with known antibacterial activity, such as InhA inhibitors, underscores its potential as a scaffold for the development of novel therapeutic agents. The data and protocols outlined in this guide provide a technical foundation for researchers and drug development professionals working with this versatile chemical entity.

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References

- 1. EP1138672A1 Process for the preparation of 3-amino-pyrrolidine derivatives Google Patents [patents.google.com]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. Buy Methyl 3-Amino-1-benzylpyrrolidine-3-carboxylate Hydrochloride (EVT-12409242) [evitachem.com]
- 4. (S)-3-[(2-Amino-acetyl)-cyclopropyl-amino]-pyrrolidine-1-carboxylic acid benzyl ester () for sale [vulcanchem.com]
- 5. 3-AMINO-1-BENZYLPYRROLIDINE-3-CARBOXYLIC ACID Safety Data Sheet [chemicalbook.com]
- 6. 2abiotech.net [2abiotech.net]
- 7. 3-AMINO-1-BENZYLPYRROLIDINE-3-CARBOXYLIC ACID CAS#: 145602-87-5 [m.chemicalbook.com]
- 8. alchempharmtech.com [alchempharmtech.com]
- 9. PubChemLite 3-amino-1-benzylpyrrolidine-3-carboxylic acid (C12H16N2O2) [pubchemlite.lcsb.uni.lu]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Spectroscopy of Carboxylic Acids [sites.science.oregonstate.edu]
- 12. benchchem.com [benchchem.com]
- 13. Pyrrolidine Carboxamides as a Novel Class of Inhibitors of Enoyl Acyl Carrier Protein Reductase (InhA) from Mycobacterium tuberculosis PMC [pmc.ncbi.nlm.nih.gov]
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